

Technical Guide: Physicochemical Properties of 4-Bromo-1,3-thiazol-2-amine

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Compound of Interest

Compound Name: 4-Bromo-1,2-thiazol-5-amine

Cat. No.: B15314802

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a technical overview of the known physical and chemical properties of the heterocyclic compound 4-Bromo-1,3-thiazol-2-amine (CAS No: 502145-18-8). Due to the limited availability of experimental data for **4-Bromo-1,2-thiazol-5-amine** in public literature, this guide focuses on the well-documented isomer, 4-Bromo-1,3-thiazol-2-amine, a valuable building block in medicinal chemistry and material science. The guide summarizes key identifiers, computed physical properties, and safety information. Furthermore, it outlines a generalized experimental protocol for the synthesis and characterization of such compounds and presents a logical workflow for physicochemical analysis.

Compound Identification and Properties

4-Bromo-1,3-thiazol-2-amine, also known as 2-Amino-4-bromothiazole, is a solid, light yellow to brown crystalline compound.^[1] Its core structure consists of a thiazole ring substituted with an amine group at position 2 and a bromine atom at position 4.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value	Source
CAS Number	502145-18-8	PubChem[2]
Molecular Formula	C ₃ H ₃ BrN ₂ S	PubChem[2]
IUPAC Name	4-bromo-1,3-thiazol-2-amine	PubChem[2]
Synonyms	2-Amino-4-bromothiazole	ChemicalBook

Table 2: Physicochemical Data Summary

Property	Value	Notes	Source
Molecular Weight	179.04 g/mol	Computed	PubChem[2]
Physical Form	Light yellow to brown solid	Experimental	CymitQuimica[1]
Melting Point	Data not available	Not found in literature	
Boiling Point	287.6 ± 13.0 °C	Predicted	ChemBK[3]
Density	1.976 ± 0.06 g/cm ³	Predicted	ChemBK[3]
Flash Point	127.7 °C	Predicted	ChemBK[3]
Solubility	Sparingly soluble in water	Qualitative	Guidechem[4]
XLogP3	1.6	Computed	PubChem[2]

Safety and Handling

This compound is associated with several hazards and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area.

Table 3: GHS Hazard Statements

Code	Hazard Description
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation
Source: PubChem[2]	

Methodologies and Experimental Workflows

While a specific, detailed experimental protocol for the synthesis of 4-Bromo-1,3-thiazol-2-amine is not readily available in the reviewed literature, a generalized Hantzsch thiazole synthesis is a common method for related structures.

Generalized Synthesis Protocol

The synthesis of 2-amino-4-substituted thiazoles often involves the condensation reaction between an α -haloketone and a thiourea. For a related compound, 2-amino-4-(4-bromophenyl)thiazole, the synthesis involves reacting p-bromophenacyl bromide with thiourea in an alcohol solvent.[5]

Materials:

- α -halocarbonyl precursor
- Thiourea
- Absolute Ethanol or Methanol

Procedure:

- Dissolve thiourea in absolute ethanol and bring to reflux.

- Add the appropriate α -halocarbonyl compound dropwise to the refluxing solution.
- Continue refluxing the mixture for several hours until the reaction is complete (monitored by Thin Layer Chromatography).
- Cool the reaction mixture to room temperature and neutralize with a base (e.g., ammonium hydroxide) to precipitate the product.
- Filter the crude product, wash with cold water, and dry.
- Purify the product by recrystallization from a suitable solvent like ethanol.

Physicochemical Characterization Workflow

The following diagram illustrates a standard workflow for the synthesis and subsequent characterization of a novel chemical entity like 4-Bromo-1,3-thiazol-2-amine.



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References

1. cymitquimica.com [cymitquimica.com]
2. 4-Bromo-1,3-thiazol-2-amine | C₃H₃BrN₂S | CID 428024 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. chembk.com [chembk.com]
- 4. Page loading... [wap.guidechem.com]
- 5. researchgate.net [researchgate.net]
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